

Troubleshooting common issues in 2-Hydroxy-2-methylpropanal reactions

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Compound of Interest

Compound Name: 2-Hydroxy-2-methylpropanal

Cat. No.: B1210290

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Technical Support Center: 2-Hydroxy-2-methylpropanal Reactions

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-Hydroxy-2-methylpropanal**.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical properties of **2-Hydroxy-2-methylpropanal**?

2-Hydroxy-2-methylpropanal, also known as 2-hydroxyisobutyraldehyde, is a bifunctional molecule containing both a tertiary alcohol and an aldehyde group.^[1] This structure dictates its chemical reactivity, making it a versatile intermediate in organic synthesis.^[1]

Table 1: Physical and Chemical Properties of **2-Hydroxy-2-methylpropanal**

Property	Value
Molecular Formula	C4H8O2
Molecular Weight	88.11 g/mol [1][2]
Boiling Point	125.7°C at 760 mmHg[3]
Density	0.985 g/cm ³ [3]
Flash Point	38.9°C[3]
Vapor Pressure	5.59 mmHg at 25°C[3]
Solubility	Soluble in water and most organic solvents.[4]

Q2: How should **2-Hydroxy-2-methylpropanal** be properly stored?

Proper storage is crucial to maintain the stability of **2-Hydroxy-2-methylpropanal**. It is recommended to store the compound in a cool, dry, and well-ventilated place in a tightly sealed container under an inert atmosphere.[1][5] For long-term storage, refrigeration at -20°C is preferable.[1]

Q3: What are the primary reactive sites on the **2-Hydroxy-2-methylpropanal** molecule?

The molecule has two primary reactive sites:

- Aldehyde group: This group is susceptible to nucleophilic attack, oxidation, and reduction.[1]
- Tertiary hydroxyl group: While generally less reactive than a primary or secondary alcohol, it influences the molecule's solubility and can participate in certain reactions, such as acetal formation.[1][6]

Troubleshooting Guides

Issue 1: Low yield or formation of unexpected byproducts in aldol-type reactions.

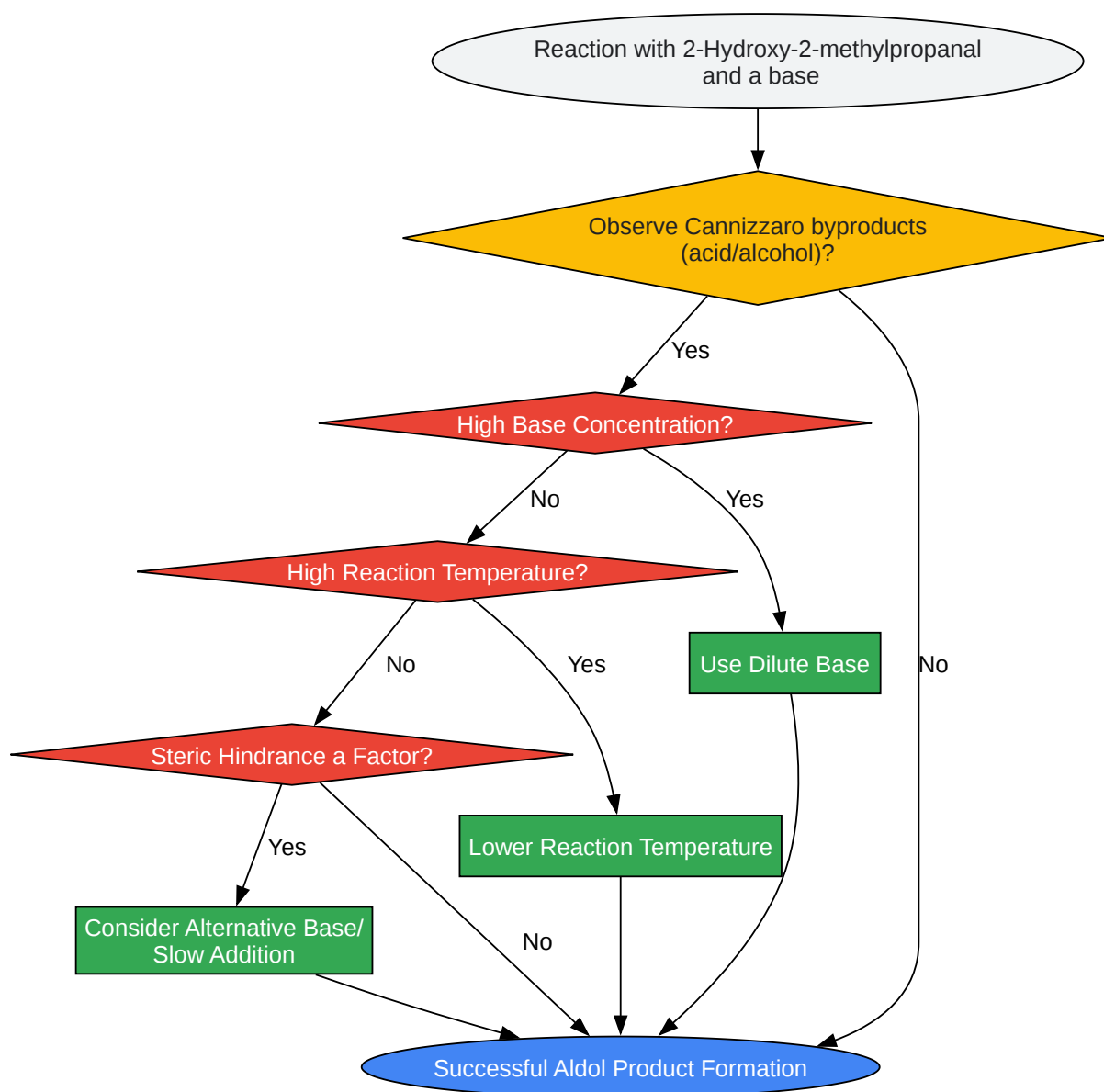
Possible Cause: Competing Cannizzaro-type reaction. Although **2-Hydroxy-2-methylpropanal** has an α -hydrogen, steric hindrance from the two methyl groups can disfavor the formation of the enolate required for the aldol reaction.[7][8] This can lead to a competing Cannizzaro-type

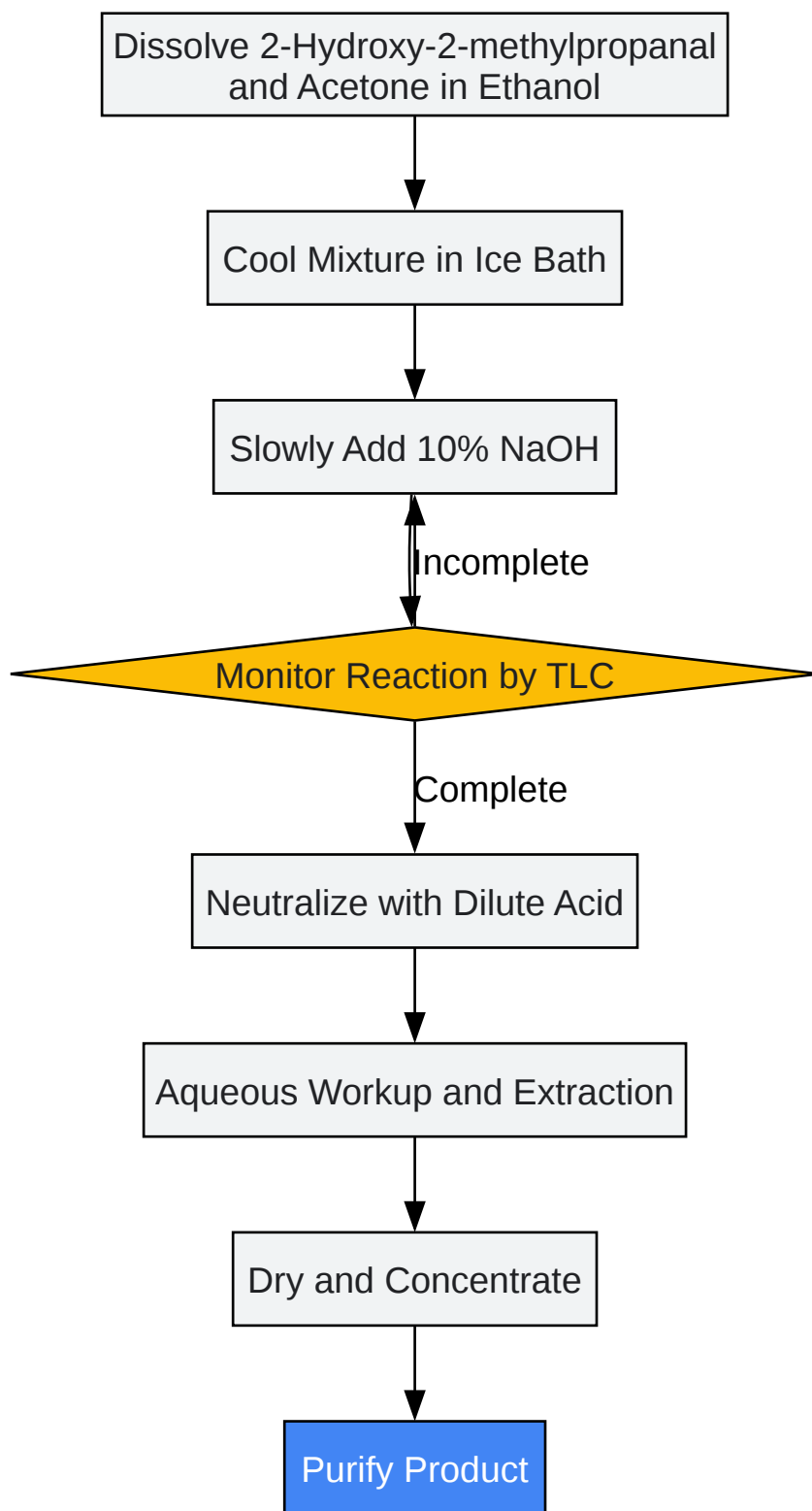
disproportionation reaction, especially under strong basic conditions, yielding the corresponding carboxylic acid and alcohol.[7][9]

Solutions:

- **Optimize Base Concentration:** Use a dilute base to favor the aldol condensation over the Cannizzaro reaction.[9]
- **Control Temperature:** Perform the reaction at lower temperatures (e.g., 0°C or room temperature) to disfavor the Cannizzaro reaction.[9]
- **Choice of Base:** Employ non-nucleophilic bases to promote enolate formation without direct attack on the carbonyl carbon.
- **Slow Addition:** In crossed aldol reactions, slowly add the enolizable component to the reaction mixture to keep the enolate concentration low and favor the desired reaction.[9]

Logical Flow for Troubleshooting Aldol vs. Cannizzaro Reactions





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